

# An In-depth Technical Guide to 3-Bromoperylene: Structure, Properties, and Applications

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Bromoperylene

Cat. No.: B1279744

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and potential applications of **3-Bromoperylene**, a key building block in the development of advanced organic materials. The information is curated for professionals in research, chemical sciences, and drug development, with a focus on presenting quantitative data and detailed experimental methodologies.

## Chemical Structure and Identification

**3-Bromoperylene** is a polycyclic aromatic hydrocarbon (PAH) consisting of a perylene core substituted with a single bromine atom at the 3-position.

Identifier	Value
IUPAC Name	3-bromoperylene[1]
CAS Number	23683-68-3[1][2]
Molecular Formula	C <sub>20</sub> H <sub>11</sub> Br[1][2]
Molecular Weight	331.21 g/mol [2]
Canonical SMILES	<chem>C1=CC2=C3C(=C1)C4=C5C(=CC=C4)C(=CC=C5C3=CC=C2)Br</chem> [1]
InChI Key	GPBMCEWKAPSTOU-UHFFFAOYSA-N[1]

## Physicochemical Properties

A summary of the key physical and chemical properties of **3-Bromoperylene** is presented below.

Property	Value	Source
Appearance	Light yellow to yellow solid	[3]
Melting Point	245-246 °C	[4]
Boiling Point	512.0 ± 19.0 °C at 760 mmHg (Predicted)	[5]
Solubility	Soluble in dichloromethane; used in chromatography with dichloromethane/hexane mixtures.[6] Further quantitative data is not readily available.	[6]
Storage	Store at room temperature in a dry, sealed container.[2]	[2]

## Synthesis of 3-Bromoperylene

The most common laboratory-scale synthesis of **3-Bromoperylene** involves the electrophilic bromination of perylene using N-bromosuccinimide (NBS).

## Experimental Protocol: Synthesis from Perylene

This protocol is adapted from established literature procedures.<sup>[6]</sup>

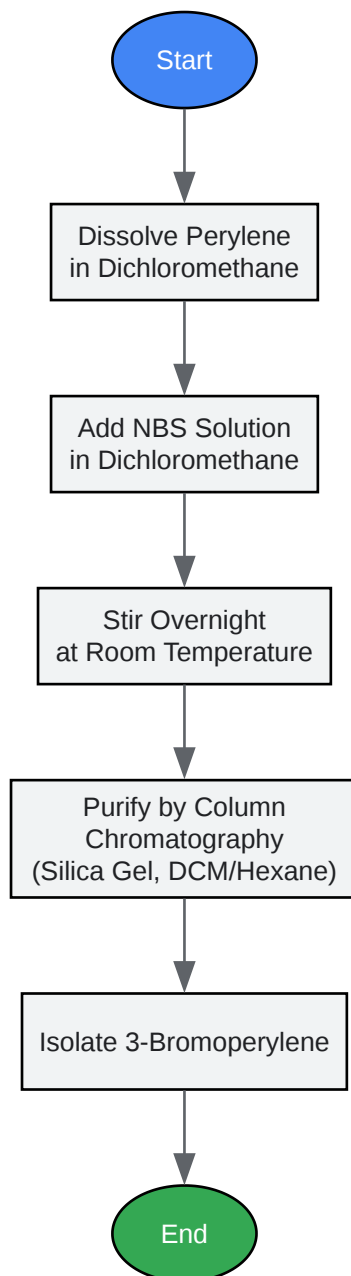
Materials:

- Perylene
- N-Bromosuccinimide (NBS)
- Dichloromethane (DCM)
- Hexane
- Silica gel for column chromatography

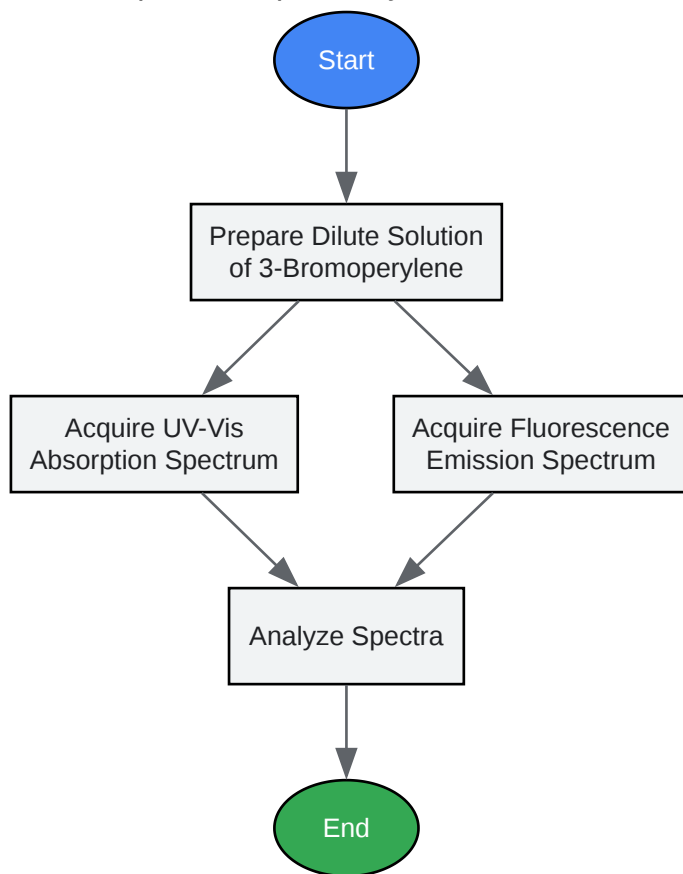
Procedure:

- Dissolve perylene (1.0 eq.) in dichloromethane.
- Slowly add a solution of N-bromosuccinimide (1.1 eq.) in dichloromethane to the perylene solution at room temperature.
- Stir the reaction mixture at room temperature overnight.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, purify the crude product by silica gel column chromatography using a mixture of dichloromethane and hexane as the eluent.
- Collect the fractions containing the desired product and remove the solvent under reduced pressure to yield **3-Bromoperylene** as a yellow crystalline solid.

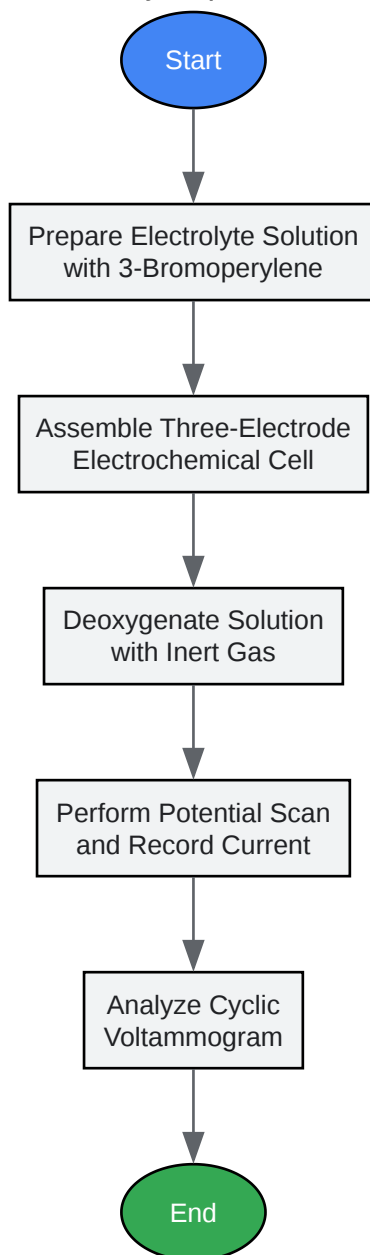
## Synthesis Workflow for 3-Bromoperylene



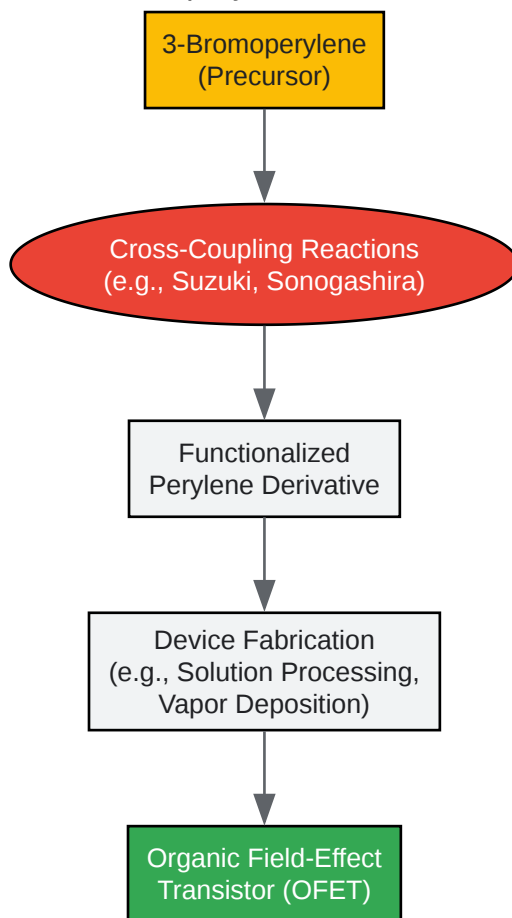
## Spectroscopic Analysis Workflow



## Cyclic Voltammetry Experimental Workflow



## Role of 3-Bromoperylene in OFET Materials



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## References

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#### Contact

Address: 3281 E Guasti Rd

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